

# "2-(Benzyloxy)-4-bromo-1-methoxybenzene" safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Benzyloxy)-4-bromo-1-methoxybenzene

Cat. No.: B1283350

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## An In-depth Technical Guide to the Safety and Handling of 2-(Benzyloxy)-4-bromo-1-methoxybenzene

Disclaimer: A comprehensive, verified Safety Data Sheet (SDS) for **2-(Benzyloxy)-4-bromo-1-methoxybenzene** (CAS 78504-28-6) is not publicly available. The following guide has been compiled from data provided by chemical suppliers, information on structurally similar compounds, and general laboratory safety principles. All information should be used as a precautionary guide, and a thorough risk assessment should be conducted by qualified personnel before handling this chemical.

## Chemical Identification and Properties

**2-(Benzyloxy)-4-bromo-1-methoxybenzene** is an aromatic ether and a brominated organic compound, often used as a building block in organic synthesis.<sup>[1][2]</sup> Its identity and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **2-(Benzyloxy)-4-bromo-1-methoxybenzene**

Property	Value	Source(s)
CAS Number	78504-28-6	[1][3][4]
Molecular Formula	C <sub>14</sub> H <sub>13</sub> BrO <sub>2</sub>	[1][4][5]
Molecular Weight	293.16 g/mol	[5][6]
Alternate Names	2-(Benzyloxy)-4-bromoanisole	[1][6]
Purity	Typically ≥95%	[6]
Storage	Sealed in a dry place, at room temperature.	[7]
Physical State	Not specified (Assumed solid based on related compounds)	

| Solubility | Not specified (Likely soluble in organic solvents) | |

## Hazard Identification and Safety

While a complete hazard profile is unavailable, partial safety information and data from the positional isomer 1-(Benzyloxy)-4-bromo-2-methoxybenzene (CAS 63057-72-7) suggest that this compound should be handled with care.[6][8]

### GHS Hazard Classification (Inferred)

- Pictogram: GHS07 (Exclamation Mark)[6]
- Signal Word: Warning[6]

### Hazard Statements:

- May be harmful if swallowed.[6]
- Causes skin irritation (H315 - Inferred from isomer).[8]
- Causes serious eye damage/irritation (H318/H319 - Inferred from isomer and supplier data).  
[6][8]

- May cause respiratory irritation (H335 - Inferred from isomer).[8]
- May be very toxic to aquatic life (H400 - Inferred from isomer).[8]

Precautionary Statements: Standard precautions for handling irritants and potentially harmful chemicals should be followed, including avoiding contact with eyes, skin, and clothing, and preventing release into the environment.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk to personnel and the environment.

### 3.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure skin is not exposed.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.

### 3.2 Handling Procedures

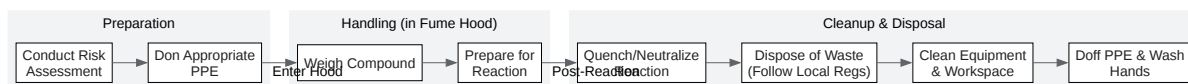
- Avoid generating dust.
- Use only in a chemical fume hood.[9]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke in the laboratory.[9]
- Keep away from incompatible materials such as strong oxidizing agents.

### 3.3 Storage Procedures

- Store in a tightly sealed container.[7]

- Keep in a cool, dry, and well-ventilated place.[9]
- Store away from heat and sources of ignition.

Below is a logical workflow for the standard handling of this chemical in a laboratory setting.



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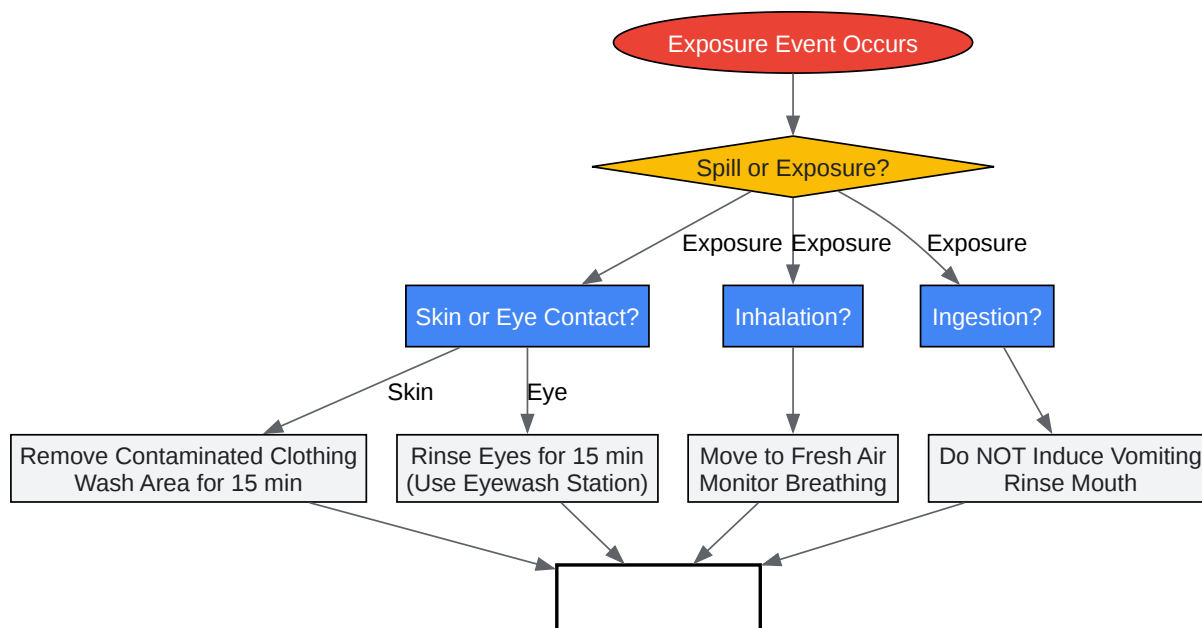
#### Standard Laboratory Handling Workflow

## Emergency and First Aid Procedures

In case of accidental exposure, immediate action is required.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- **Inhalation:** Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out mouth with water and give plenty of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

The following diagram outlines the decision-making process for an emergency response to exposure.



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### First Aid Decision Pathway for Exposure

## Representative Experimental Protocol

A specific synthesis protocol for **2-(Benzyloxy)-4-bromo-1-methoxybenzene** is not readily available in the reviewed literature. However, the bromination of a structurally similar benzyloxy derivative provides a representative example of the procedures and precautions required when working with this class of compounds.[10]

**Objective:** To illustrate the electrophilic bromination of a protected phenol, a common reaction type for this class of reagent.

**Materials:**

- 1-Benzyloxy-3-(1,1-dimethylheptyl)benzene (Substrate)
- t-Butylamine
- Bromine
- Dichloromethane (DCM)
- Saturated sodium sulfite solution
- Saturated sodium bicarbonate solution
- Ether
- Magnesium sulfate
- Silica gel

Procedure:

- In a chemical fume hood, cool a solution of the substrate (e.g., 0.134 mol) and t-butylamine (0.200 mol) in dichloromethane (300 ml) to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of bromine (0.151 mol) in dichloromethane (100 ml) to the cooled reaction mixture.
- Allow the reaction mixture to warm to room temperature (25 °C).
- Pour the reaction mixture into a separatory funnel containing saturated sodium sulfite (500 ml) and ether (500 ml) to quench the excess bromine.
- Separate the organic layer.
- Wash the organic extract with two portions of saturated sodium bicarbonate solution (500 ml each).
- Dry the organic layer over magnesium sulfate.

- Filter the solution and evaporate the solvent under reduced pressure to yield the crude product as an oil.
- Purify the crude product via column chromatography on silica gel.[10]

This protocol highlights the need for handling corrosive and volatile reagents (bromine), managing reaction temperatures, and performing aqueous workups and purification, all of which are standard procedures in synthetic organic chemistry.

## Disposal Considerations

All waste containing **2-(Benzyloxy)-4-bromo-1-methoxybenzene** should be treated as hazardous chemical waste.

- Collect waste in a designated, labeled, and sealed container.
- Dispose of the material in accordance with all applicable federal, state, and local environmental regulations.
- Do not pour down the drain, as the compound may be toxic to aquatic life.[8]

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